

# Application Notes and Protocols for Co 101244 Hydrochloride

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## Compound of Interest

Compound Name: Co 101244 hydrochloride

Cat. No.: B1669276

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Audience: Researchers, scientists, and drug development professionals.

## Application Notes

**Co 101244 hydrochloride** is a potent and selective antagonist for the GluN2B (formerly NR2B) subunit of the N-methyl-D-aspartate (NMDA) receptor.<sup>[1][2]</sup> It demonstrates high selectivity for GluN1A/2B subunit combinations, with IC<sub>50</sub> values of 0.043  $\mu$ M, compared to over 100  $\mu$ M for GluN1A/2A and GluN1A/2C combinations.<sup>[1][2]</sup> This compound has shown neuroprotective effects in both in vitro and in vivo studies.<sup>[1][2]</sup>

The NMDA receptor is a glutamate-gated ion channel that plays a crucial role in synaptic plasticity, learning, and memory.<sup>[3][4][5]</sup> Upon activation by glutamate and a co-agonist (glycine or D-serine), and relief of a voltage-dependent magnesium block, the NMDA receptor channel opens, allowing the influx of Ca<sup>2+</sup> ions.<sup>[5]</sup> This calcium influx triggers downstream signaling cascades critical for many neurological functions.<sup>[4][5]</sup>

## Solubility Data

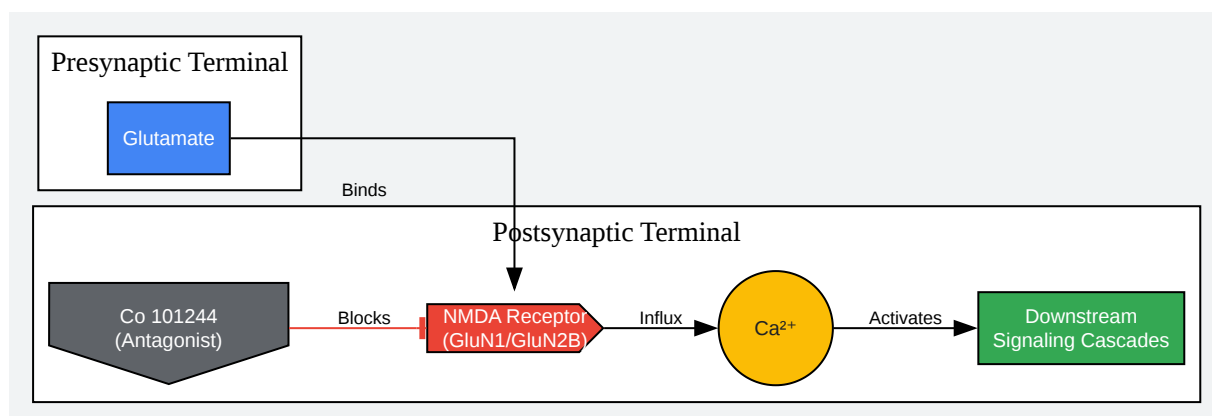
The solubility of **Co 101244 hydrochloride** can vary between different solvents and is also subject to variations between different batches, which may be due to the degree of hydration. The following table summarizes the available solubility data.

Solvent	Concentration (mM)	Concentration (mg/mL)	Source
DMSO	50 mM	18.9 mg/mL	Tocris Bioscience[1]
DMSO	-	≥ 10 mg/mL	Cayman Chemical[6]
Water	100 mM	37.79 mg/mL	Tocris Bioscience[1]
PBS (pH 7.2)	-	1-10 mg/mL (sparingly soluble)	Cayman Chemical[6]

Note on Aqueous Solubility: There are conflicting reports regarding the solubility of **Co 101244 hydrochloride** in aqueous solutions. While Tocris Bioscience reports high solubility in water[1], Cayman Chemical describes it as sparingly soluble in PBS[6], and MedKoo Biosciences states it is not soluble in water[7]. Researchers should exercise caution and determine the solubility for their specific experimental needs and batch of the compound. For in vivo studies, complex solvent systems are often employed.[8]

## NMDA Receptor Signaling Pathway

The following diagram illustrates the signaling pathway of the NMDA receptor, which is antagonized by **Co 101244 hydrochloride** at the GluN2B subunit.



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## NMDA Receptor Signaling Pathway

## Experimental Protocols

### Protocol 1: Preparation of a 50 mM Stock Solution in DMSO

This protocol describes the preparation of a 50 mM stock solution of **Co 101244 hydrochloride** (Molecular Weight: 377.91 g/mol ) in DMSO.

**Materials:**

- **Co 101244 hydrochloride**
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

**Procedure:**

- Weigh out the desired amount of **Co 101244 hydrochloride**. For example, to prepare 1 mL of a 50 mM stock solution, weigh out 18.9 mg.
- Add the appropriate volume of DMSO to the **Co 101244 hydrochloride**. For 18.9 mg, add 1 mL of DMSO.
- Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to aid dissolution if necessary.[8]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one month or at -80°C for up to six months.[8]

## Protocol 2: Preparation of a Working Solution in PBS (pH 7.2)

This protocol outlines the preparation of a working solution of **Co 101244 hydrochloride** in PBS. Note the limited solubility in aqueous buffers.

Materials:

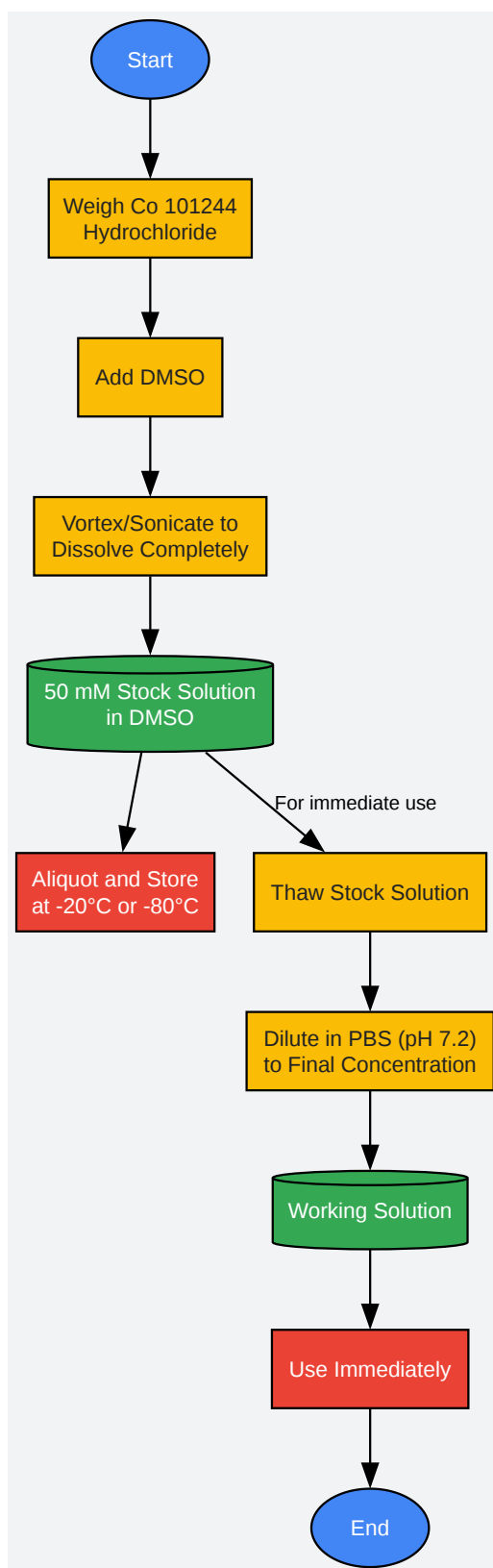
- **Co 101244 hydrochloride** stock solution in DMSO
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile tubes

Procedure:

- Thaw the **Co 101244 hydrochloride** stock solution.
- Determine the final desired concentration of **Co 101244 hydrochloride** in PBS.
- Serially dilute the DMSO stock solution into PBS to achieve the final concentration. It is recommended to add the DMSO stock solution to the PBS while vortexing to facilitate mixing and minimize precipitation.
- Observe the solution for any signs of precipitation. Due to the sparingly soluble nature of **Co 101244 hydrochloride** in PBS<sup>[6]</sup>, it is advisable to prepare the working solution fresh and use it immediately. The final concentration of DMSO in the working solution should be kept low and tested for its effect in the specific experimental setup.

## Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing stock and working solutions of **Co 101244 hydrochloride**.



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### Solution Preparation Workflow

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